

what is Benzyloxycarbonyl-PEG4-NHS ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyloxy carbonyl-PEG4-NHS ester*

Cat. No.: *B15601687*

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An In-depth Technical Guide to Benzyloxycarbonyl-PEG4-NHS Ester

Abstract

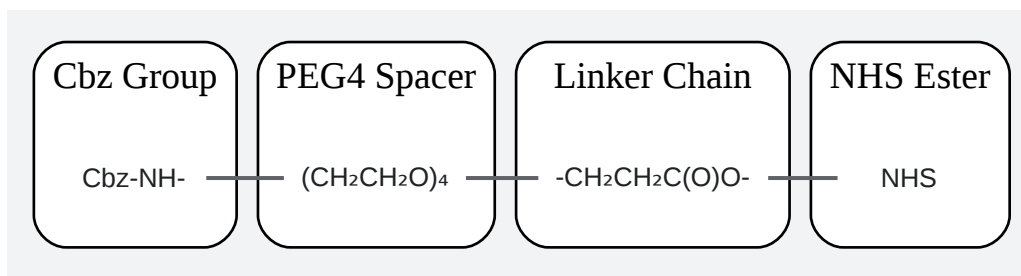
Benzyloxycarbonyl-PEG4-N-hydroxysuccinimidyl ester, commonly abbreviated as Cbz-PEG4-NHS ester, is a high-purity, amine-reactive chemical compound extensively utilized in bioconjugation, drug delivery, and proteomics. It functions as a heterobifunctional crosslinker, featuring a Cbz-protected amine at one end and an NHS ester at the other, separated by a 4-unit polyethylene glycol (PEG) spacer. The NHS ester group facilitates covalent bond formation with primary amines on proteins, peptides, or other biomolecules, while the Cbz group serves as a stable protecting group for a terminal amine, which can be deprotected under specific conditions for further modification. The hydrophilic PEG spacer enhances solubility and reduces steric hindrance, making it a versatile tool for researchers in drug development and molecular biology.

Chemical Properties and Structure

Cbz-PEG4-NHS ester is a well-defined molecule with specific chemical characteristics crucial for its application in sensitive biological systems. Its structure is defined by the Cbz protecting group, the PEG spacer, and the amine-reactive NHS ester.

Chemical Structure:

The core structure consists of a benzyloxycarbonyl group (Cbz), a 15-atom polyethylene glycol (PEG4) spacer, and a reactive N-hydroxysuccinimide (NHS) ester.



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Caption: Structural components of Cbz-PEG4-NHS ester.

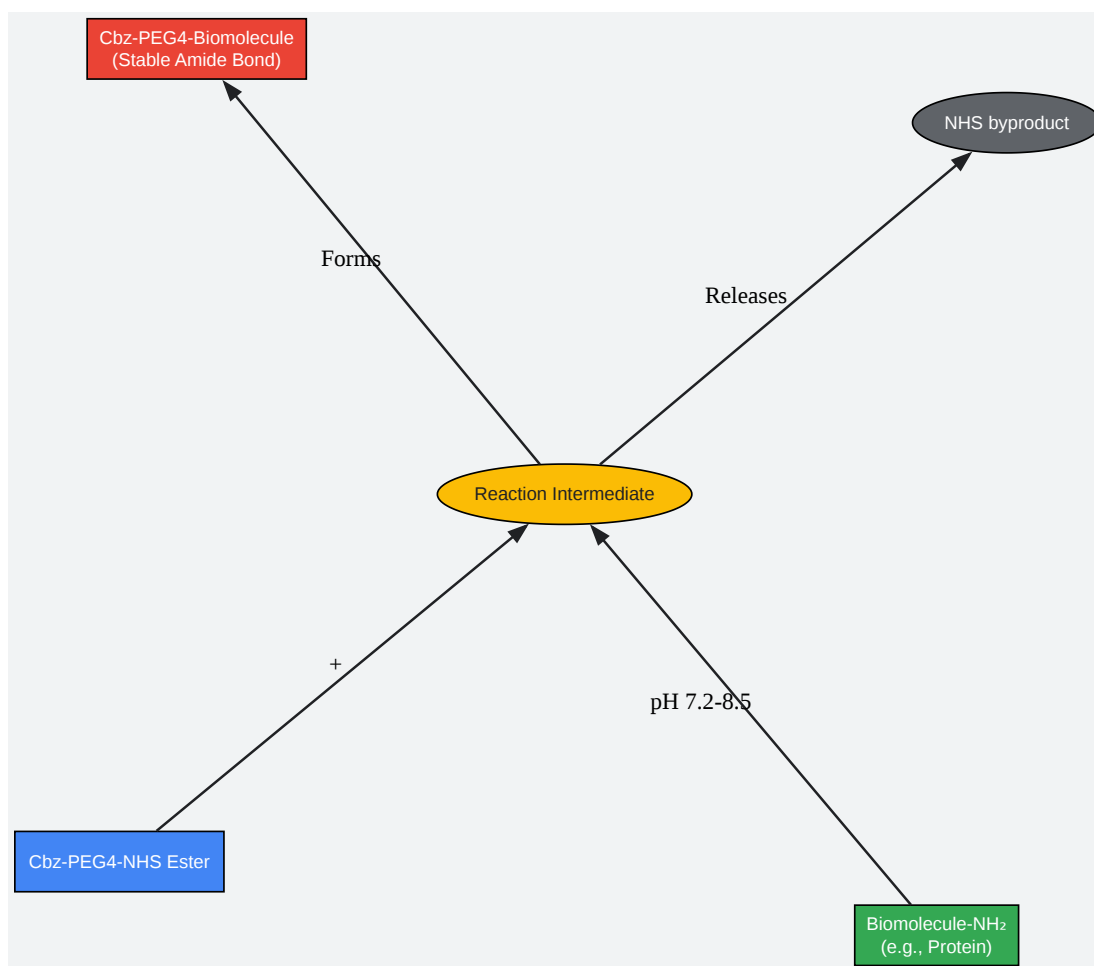
Physicochemical Properties

The following table summarizes the key quantitative properties of Cbz-PEG4-NHS ester.

Property	Value
Chemical Formula	C ₂₄ H ₃₄ N ₂ O ₁₀
Molecular Weight	510.53 g/mol
Appearance	White to off-white solid or colorless oil
Purity	≥95%
Spacer Arm Length	24.1 Å

Mechanism of Action: Amine-Reactive Conjugation

The primary utility of Cbz-PEG4-NHS ester lies in its ability to covalently link to molecules containing primary amines (-NH₂), such as the lysine residues found on the surface of proteins. The N-hydroxysuccinimide (NHS) ester is a highly efficient acylating agent that reacts with nucleophilic primary amines to form a stable and irreversible amide bond. This reaction is most efficient in a slightly alkaline buffer (pH 7.2-8.5).



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Caption: Reaction of Cbz-PEG4-NHS ester with a primary amine.

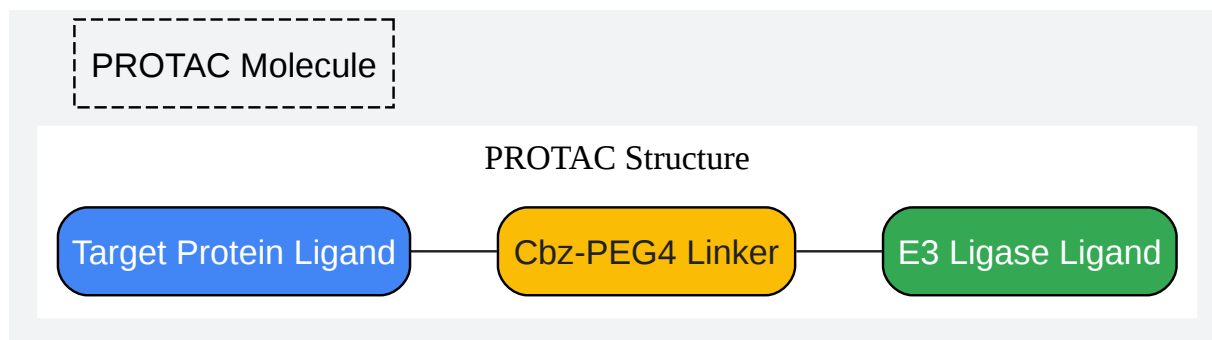
Key Applications

Cbz-PEG4-NHS ester is a versatile linker used in several advanced biochemical applications.

- **Bioconjugation:** It is widely used to attach PEG spacers to proteins, antibodies, or peptides. This process, known as PEGylation, can improve the therapeutic properties of biomolecules by increasing their solubility, stability, and circulation half-life while reducing immunogenicity.
- **PROTAC® Development:** The compound serves as a bifunctional linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). The NHS ester can be used to couple with one of the protein-binding ligands, while the Cbz-protected amine can be deprotected for

subsequent reaction with the second ligand, thereby bridging a target protein and an E3 ubiquitin ligase.

- **Drug Delivery:** It is instrumental in the development of Antibody-Drug Conjugates (ADCs). The linker can be used to attach a cytotoxic drug to an antibody, enabling targeted delivery of the therapeutic agent to cancer cells.



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Caption: Use of a PEG4 linker in a PROTAC molecule.

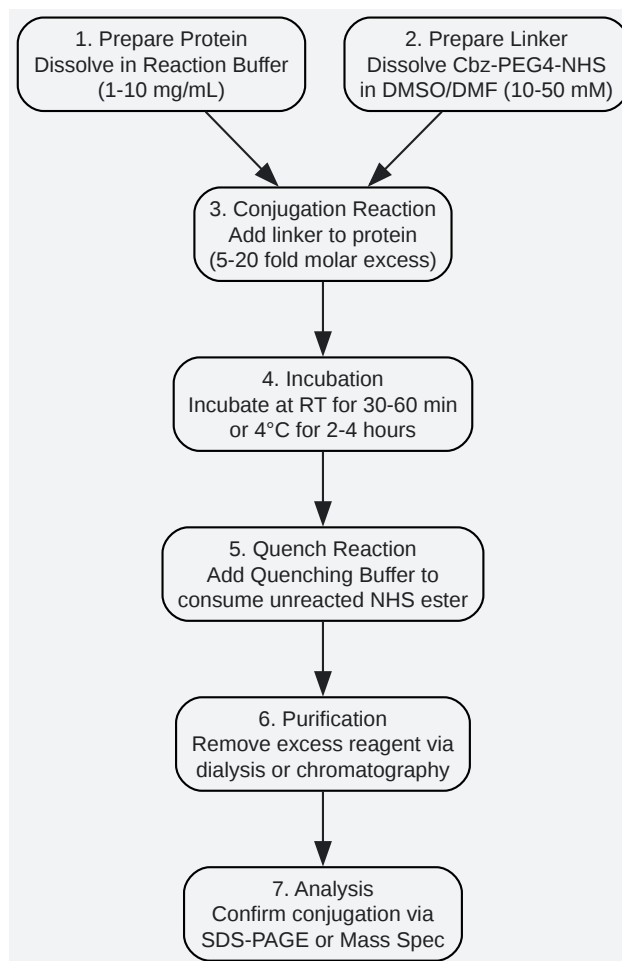
Experimental Protocol: Protein Labeling

This section provides a general protocol for conjugating Cbz-PEG4-NHS ester to a protein containing accessible primary amines.

A. Materials and Reagents:

- Protein of interest (in an amine-free buffer, e.g., PBS pH 7.4)
- Cbz-PEG4-NHS ester
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Reaction Buffer: 100 mM sodium phosphate, 150 mM NaCl, pH 7.2-8.0
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Purification system (e.g., dialysis cassettes, spin columns, or chromatography system)

B. Protocol Workflow:



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Caption: Workflow for a typical bioconjugation experiment.

C. Detailed Steps:

- Reagent Preparation:
 - Equilibrate the Cbz-PEG4-NHS ester vial to room temperature before opening to prevent moisture condensation.
 - Immediately before use, prepare a stock solution of the NHS ester in anhydrous DMF or DMSO (e.g., 10 mg/mL).
 - Prepare the protein solution in the Reaction Buffer at a concentration of 2-10 mg/mL.

- Conjugation Reaction:
 - Calculate the volume of the NHS ester stock solution needed for the desired molar excess (a 10-fold molar excess is a common starting point).
 - Add the calculated volume of the NHS ester stock solution to the protein solution while gently vortexing.
 - Allow the reaction to proceed at room temperature for 30-60 minutes or at 4°C for 2-4 hours. The optimal time may vary depending on the protein.
- Quenching:
 - Add Quenching Buffer (e.g., Tris-HCl) to a final concentration of 50-100 mM to stop the reaction. The primary amines in Tris will react with and consume any remaining NHS ester.
 - Incubate for 15-30 minutes at room temperature.
- Purification:
 - Remove the unreacted crosslinker and NHS byproduct from the labeled protein using a desalting column, dialysis, or size-exclusion chromatography.
- Analysis:
 - The success of the conjugation can be confirmed by techniques such as SDS-PAGE (which will show a shift in the protein's molecular weight), MALDI-TOF mass spectrometry, or HPLC.

Solubility and Storage

Proper handling and storage are critical to maintaining the reactivity of the NHS ester.

Parameter	Guideline
Solubility	Soluble in DMF, DMSO, and Dichloromethane (DCM). Limited solubility in water.
Storage	Store at -20°C, desiccated, and protected from light.
Handling	Equilibrate to room temperature before opening. Prepare solutions immediately before use as the NHS ester is moisture-sensitive and hydrolyzes in aqueous solutions.

- To cite this document: BenchChem. [what is Benzyloxycarbonyl-PEG4-NHS ester]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15601687#what-is-benzyloxycarbonyl-peg4-nhs-ester\]](https://www.benchchem.com/product/b15601687#what-is-benzyloxycarbonyl-peg4-nhs-ester)

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